

purification challenges for substituted 7-azaindoles

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *5-methoxy-4-methyl-1H-pyrrolo[2,3-b]pyridine*

CAS No.: 1190322-74-7

Cat. No.: B3220062

[Get Quote](#)

Sources

- [1. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [2. pdf.benchchem.com \[pdf.benchchem.com\]](#)
- [3. Preparation method of 5-hydroxy-7-azaindole - Eureka | Patsnap \[eureka.patsnap.com\]](#)
- To cite this document: BenchChem. [purification challenges for substituted 7-azaindoles]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b3220062/docs#purification-challenges-for-substituted-7-azaindoles\]](https://www.benchchem.com/product/b3220062/docs#purification-challenges-for-substituted-7-azaindoles)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)